

Application Note: Salt Formation Protocols for 1-[4-(methylsulfanyl)phenyl]piperazine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(4-(Methylthio)phenyl)piperazine

CAS No.: 80835-30-9

Cat. No.: B3155698

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Introduction & Strategic Context

1-[4-(methylsulfanyl)phenyl]piperazine (CAS: 80835-30-9), also known as 1-(4-methylthiophenyl)piperazine, is a pharmacophore embedded in several therapeutic agents, most notably the triazole antifungal Itraconazole.

While the free base is useful for N-alkylation reactions, the salt forms (HCl and HBr) are preferred for:

- **Purification:** Salt formation is a highly effective method to reject non-basic impurities (e.g., unreacted halo-benzenes) from the palladium-catalyzed Buchwald-Hartwig coupling or nucleophilic aromatic substitution steps used to create the piperazine core.
- **Storage Stability:** The free base is prone to oxidation at the sulfur atom (forming sulfoxides/sulfones) and potential discoloration. Crystalline salts significantly retard these degradation pathways.
- **Solubility:** Enhancing aqueous solubility for subsequent analytical characterization or aqueous-phase reactions.

Chemical Properties & Stoichiometry

- Molecular Weight (Free Base): 208.32 g/mol
- Basicity (pKa): The molecule contains two nitrogen atoms.^[1]
 - N1 (Secondary amine): pKa ~9.0–9.5 (Highly basic, protonates first).
 - N4 (Aniline-like tertiary amine): pKa < 2.0 (Low basicity due to conjugation with the phenyl ring).
- Implication: Under controlled conditions (1.0–1.1 equivalents of acid), the monosalt is formed exclusively at the secondary amine. Excess strong acid can force the formation of a dihydrochloride/dihydrobromide, which is often hygroscopic and less desirable for handling.

Experimental Protocols

Protocol A: Preparation of the Monohydrochloride (HCl) Salt

Objective: To isolate the chemically stable, non-hygroscopic monohydrochloride salt.

Materials

- Precursor: 1-[4-(methylsulfanyl)phenyl]piperazine (Free Base).
- Solvent: Isopropanol (IPA) or Ethanol (Absolute). Rationale: Alcohols provide a balance where the free base is soluble hot, but the salt is insoluble cold, driving high yields.
- Reagent: 4M HCl in Dioxane or 5-6M HCl in Isopropanol. Avoid aqueous HCl if possible to prevent hydrate formation, unless a hydrate is specifically desired.

Step-by-Step Procedure

- Dissolution:
 - Charge 10.0 g (48.0 mmol) of 1-[4-(methylsulfanyl)phenyl]piperazine into a 250 mL three-necked round-bottom flask.

- Add 80 mL of Isopropanol (IPA).
- Heat to 60–65°C with stirring until a clear, homogeneous solution is obtained.
- Acid Addition:
 - Cool the solution to 40–45°C.
 - Slowly add 13.2 mL of 4M HCl in Dioxane (52.8 mmol, 1.1 eq) dropwise over 20 minutes via an addition funnel.
 - Observation: A white precipitate should begin to form almost immediately.[\[2\]](#)
 - Critical Process Parameter (CPP): Maintain temperature >40°C during addition to prevent rapid occlusion of impurities in the crystal lattice.
- Crystallization:
 - Allow the slurry to cool slowly to room temperature (20–25°C) over 2 hours.
 - Chill in an ice bath (0–5°C) for an additional 1 hour to maximize yield.
- Filtration & Washing:
 - Filter the solids using a Büchner funnel under vacuum.
 - Wash the cake twice with 10 mL of cold IPA.
 - Wash once with 10 mL of MTBE (Methyl tert-butyl ether) to remove residual alcohol and facilitate drying.
- Drying:
 - Dry in a vacuum oven at 50°C for 12 hours.

Expected Yield: 85–92% Appearance: White to off-white crystalline solid.

Protocol B: Preparation of the Hydrobromide (HBr) Salt

Objective: To prepare the HBr salt, often used for specific polymorph control or when higher density crystals are required for filtration.

Materials

- Precursor: 1-[4-(methylsulfanyl)phenyl]piperazine (Free Base).
- Solvent: Ethyl Acetate (EtOAc) and Methanol (MeOH) mixture (9:1).
- Reagent: 48% Aqueous Hydrobromic Acid (HBr).

Step-by-Step Procedure

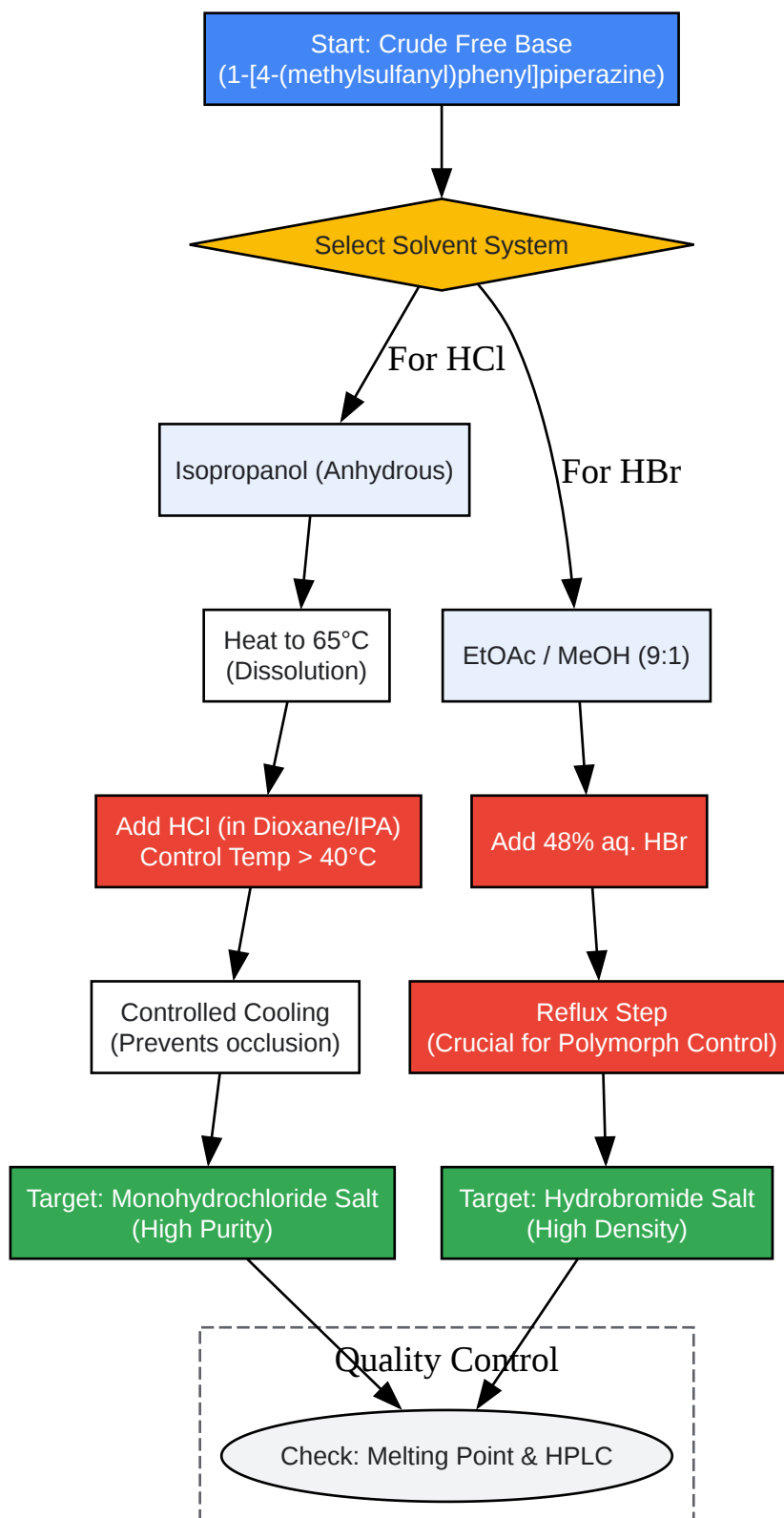
- Dissolution:
 - Dissolve 10.0 g (48.0 mmol) of the free base in 100 mL of Ethyl Acetate/Methanol (9:1 v/v) at room temperature.
- Acid Addition:
 - Add 3.0 mL of 48% aq. HBr (approx. 53 mmol, 1.1 eq) dropwise.
 - Note: The water introduced by the acid may cause a biphasic gum initially. Vigorous stirring is required to induce crystallization.
- Polymorph Aging (Ostwald Ripening):
 - Heat the resulting slurry to reflux (approx. 70°C) for 30 minutes. This converts any kinetic amorphous/gummy precipitates into the thermodynamic crystalline form.
 - Cool slowly to 20°C.
- Isolation:
 - Filter the heavy white solid.
 - Wash with Ethyl Acetate (2 x 15 mL).
- Drying:

- Dry at 55°C under vacuum.

Expected Yield: 80–88%

Process Visualization & Logic Synthesis Workflow

The following diagram illustrates the critical path for salt formation, highlighting the decision points for solvent selection.



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Caption: Workflow for the selective preparation of HCl and HBr salts, emphasizing temperature control for HCl and reflux aging for HBr to ensure crystallinity.

Characterization & Specifications

The following table summarizes the expected data for validation.

Parameter	Specification (HCl Salt)	Specification (HBr Salt)	Method
Appearance	White crystalline powder	White to off-white solid	Visual
Melting Point	230°C – 235°C (dec.)	215°C – 220°C (dec.)	Capillary Method
Stoichiometry	1.0 : 1.0 (Base : Acid)	1.0 : 1.0 (Base : Acid)	AgNO3 Titration
Solubility	Soluble: Water, MeOH Insoluble: EtOAc, Ether	Soluble: DMSO, Hot Water Insoluble: DCM	Visual/Gravimetric
Hygroscopicity	Low (Non-hygroscopic)	Moderate (Store desiccated)	DVS Analysis

Analytical Validation (NMR)

In the ¹H-NMR (DMSO-d₆), the salt formation is confirmed by the downfield shift of the piperazine protons adjacent to the secondary amine.

- Free Base:
 - ~2.8 ppm (piperazine CH₂ adjacent to NH).
- HCl Salt:
 - ~3.2–3.4 ppm (broadening and shift due to NH₂⁺).
- Methylthio Group: Singlet at
 - ~2.4 ppm (remains largely unchanged).

References

- Janssen Pharmaceutica. (1980). Antifungal derivatives of N-(4-phenylpiperazin-1-yl-aryloxymethyl-1,3-dioxolan-2-yl-methyl)-1H-1,2,4-triazoles. US Patent 4,267,179. [Link](#)
- Heeres, J., et al. (1984). Antimycotic azoles. 7. Synthesis and antifungal activity of a series of novel triazol-3-ones. Journal of Medicinal Chemistry, 27(7), 894-900. [Link](#)
- Vortioxetine Hydrobromide Polymorphs. (2007). Crystalline forms of 1-[2-(2,4-dimethylphenylsulfanyl)phenyl]piperazine hydrobromide.[3][4][5] WO Patent 2007/144005.[5] (Cited for HBr salt polymorphism principles in aryl-piperazines).[4] [Link](#)
- PubChem. (2023). Compound Summary: 1-(4-Methylthiophenyl)piperazine.[6] National Library of Medicine. [Link](#)

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Sources

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. EP2398785B1 - Purification of 1-[2-(2,4-dimethylphenylsulfanyl)phenyl]-piperazine - Google Patents [patents.google.com]
- 4. US8598348B2 - Purification of 1-[2-(2,4-dimethylphenylsulfanyl)phenyl]piperazine - Google Patents [patents.google.com]
- 5. JP5738774B2 - Purification of 1- [2- (2,4-dimethylphenylsulfanyl) phenyl] piperazine - Google Patents [patents.google.com]
- 6. chemscene.com [chemscene.com]
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